

Application Notes and Protocols for Rhodinyl Acetate in Fragrance and Perfumery Research

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Compound of Interest

Compound Name: Rhodinyl acetate

Cat. No.: B085566

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These application notes provide a comprehensive overview of **rhodinyl acetate**, a key fragrance ingredient, for its application in perfumery and related research. This document details its olfactory properties, physicochemical characteristics, and recommended experimental protocols for its evaluation and use in various fragrance formulations.

Introduction to Rhodinyl Acetate

Rhodinyl acetate is a fragrance ingredient prized for its complex and tenacious rosy scent profile. Chemically, it is the acetate ester of rhodinol, a mixture of terpene alcohols. Its multifaceted aroma, with fresh, green, and slightly fruity nuances, makes it a versatile component in the creation of a wide range of fragrances, particularly in floral and fruity accords. Its excellent longevity allows it to function as a heart and base note, contributing to the overall structure and dry-down of a perfume.^[1]

Physicochemical and Olfactory Properties

A thorough understanding of the physical, chemical, and olfactory properties of **rhodinyl acetate** is essential for its effective application in fragrance research and formulation.

Quantitative Data Summary

The following tables summarize the key quantitative data for **rhodinyl acetate**.

Physicochemical Properties	Value	Reference
CAS Number	141-11-7	[2]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[2]
Molecular Weight	198.30 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	256.40 °C (estimated)	[3]
Flash Point	96.11 °C (205.00 °F) TCC	[3]
Vapor Pressure	0.015 mmHg @ 25.00 °C (estimated)	[3]
Solubility	Soluble in alcohol and fixed oils; insoluble in water, glycerin, and propylene glycol. [2] [3]	
logP (o/w)	4.206 (estimated)	[3]
Olfactory Properties	Description	Reference
Odor Type	Floral	[3]
Odor Description	Red rose, powdery, spicy, geranium, citrus, leafy. [3]	
Odor Strength	Medium	[3]
Substantivity on Smelling Strip	> 200 hours	[1]
Recommended Usage Level in Fragrance Concentrate	Up to 12%	[3]
IFRA Category 4 Usage Level	Up to 2.7% in finished product	[1]

Applications in Fragrance and Perfumery

Rhodinyl acetate's unique olfactory profile and longevity make it a valuable ingredient in a variety of fragrance applications:

- Fine Fragrances: It is a cornerstone in the creation of rose accords, providing a natural, fresh, and lasting character. It can also be used to add florality and complexity to other floral bouquets, as well as in chypre, oriental, and fruity compositions.
- Personal Care Products: Due to its good stability, it is suitable for use in a wide range of personal care products, including lotions, creams, soaps, and hair care products.^[3] It imparts a fresh and clean floral scent that is widely appealing to consumers.
- Household Products: In household applications, such as air fresheners and fabric softeners, **rhodinyl acetate** can contribute a pleasant and long-lasting floral fragrance.

Experimental Protocols

The following protocols provide detailed methodologies for the evaluation of **rhodinyl acetate** in fragrance research.

Sensory Analysis Protocol

Objective: To characterize the odor profile of **rhodinyl acetate** and determine its odor detection threshold.

Materials:

- **Rhodinyl acetate** (high purity)
- Odor-free ethanol (for dilution)
- Smelling strips
- Glass beakers and pipettes
- Sensory panel of at least 5 trained assessors
- Odor-free, well-ventilated evaluation room

Procedure:

- Odor Profile Characterization:
 - Prepare a 10% solution of **rhodinyl acetate** in ethanol.
 - Dip a smelling strip into the solution, ensuring about 1 cm is submerged.
 - Remove the strip and allow the ethanol to evaporate for approximately 30 seconds.
 - Present the smelling strip to the sensory panel.
 - Panelists should individually evaluate the odor at different time intervals (top note: first 5 minutes; heart note: 15-60 minutes; base note: after 2 hours) and record their descriptions using a standardized fragrance vocabulary.
- Odor Detection Threshold (ODT) Determination (Ascending Concentration Series):
 - Prepare a series of dilutions of **rhodinyl acetate** in odor-free water or air, starting from a very low concentration (e.g., 1 part per billion).
 - Present the dilutions to the panelists in an ascending order of concentration, alongside two blanks (odor-free water or air).
 - For each set of three samples (one with the odorant, two blanks), each panelist is asked to identify the sample that is different.
 - The ODT for an individual is the lowest concentration at which they can correctly identify the odorant.
 - The group ODT is typically calculated as the geometric mean of the individual thresholds.

Stability Testing Protocol

Objective: To evaluate the stability of **rhodinyl acetate** in different consumer product bases under accelerated conditions.

Materials:

- **Rhodinyl acetate**
- Product bases (e.g., ethanol-based fine fragrance, oil-in-water lotion, syndet bar soap)
- Control samples (product bases without **rhodinyl acetate**)
- Glass containers with airtight seals
- Ovens or stability chambers capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light chamber
- Refrigerator ($4^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Analytical instrumentation (GC-MS)

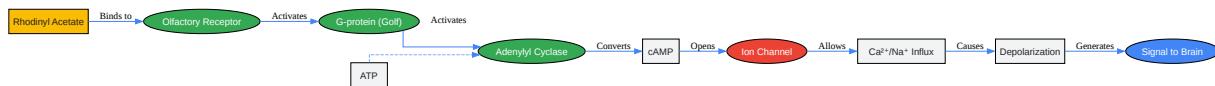
Procedure:

- Sample Preparation:
 - Incorporate **rhodinyl acetate** into each product base at a typical concentration (e.g., 0.5% for lotion and soap, 2% for fine fragrance).
 - Prepare control samples of each base without the fragrance.
 - Package all samples in airtight glass containers.
- Storage Conditions:
 - Store samples under the following conditions for a period of 12 weeks:
 - Room Temperature ($20\text{-}25^{\circ}\text{C}$) - as a control
 - Elevated Temperature (40°C and 50°C)
 - UV Light Exposure (cycled on and off)
 - Refrigerated (4°C) - for comparison

- Evaluation:
 - Evaluate the samples at regular intervals (e.g., 2, 4, 8, and 12 weeks).
 - Visual Assessment: Check for any changes in color, clarity, or phase separation.
 - Olfactory Assessment: A trained sensory panel should evaluate the odor of the samples compared to the room temperature control and a freshly prepared sample. Note any changes in odor character or intensity.
 - Analytical Assessment (GC-MS): Quantify the concentration of **rhodinyl acetate** in the samples to determine the percentage of degradation over time. This provides quantitative data on its stability in each base.

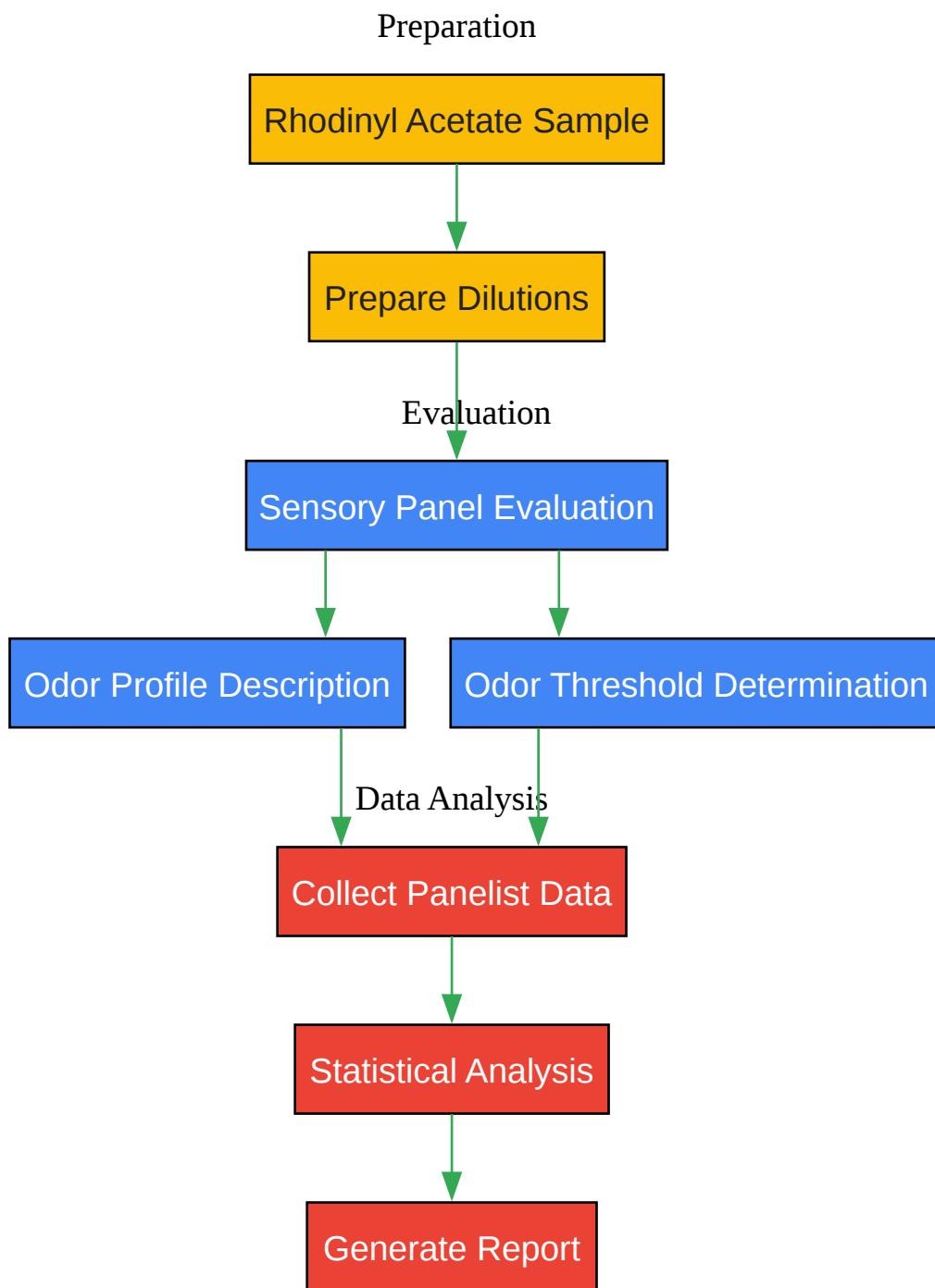
Visualizations

The following diagrams illustrate key concepts and workflows related to the application of **rhodinyl acetate** in perfumery research.



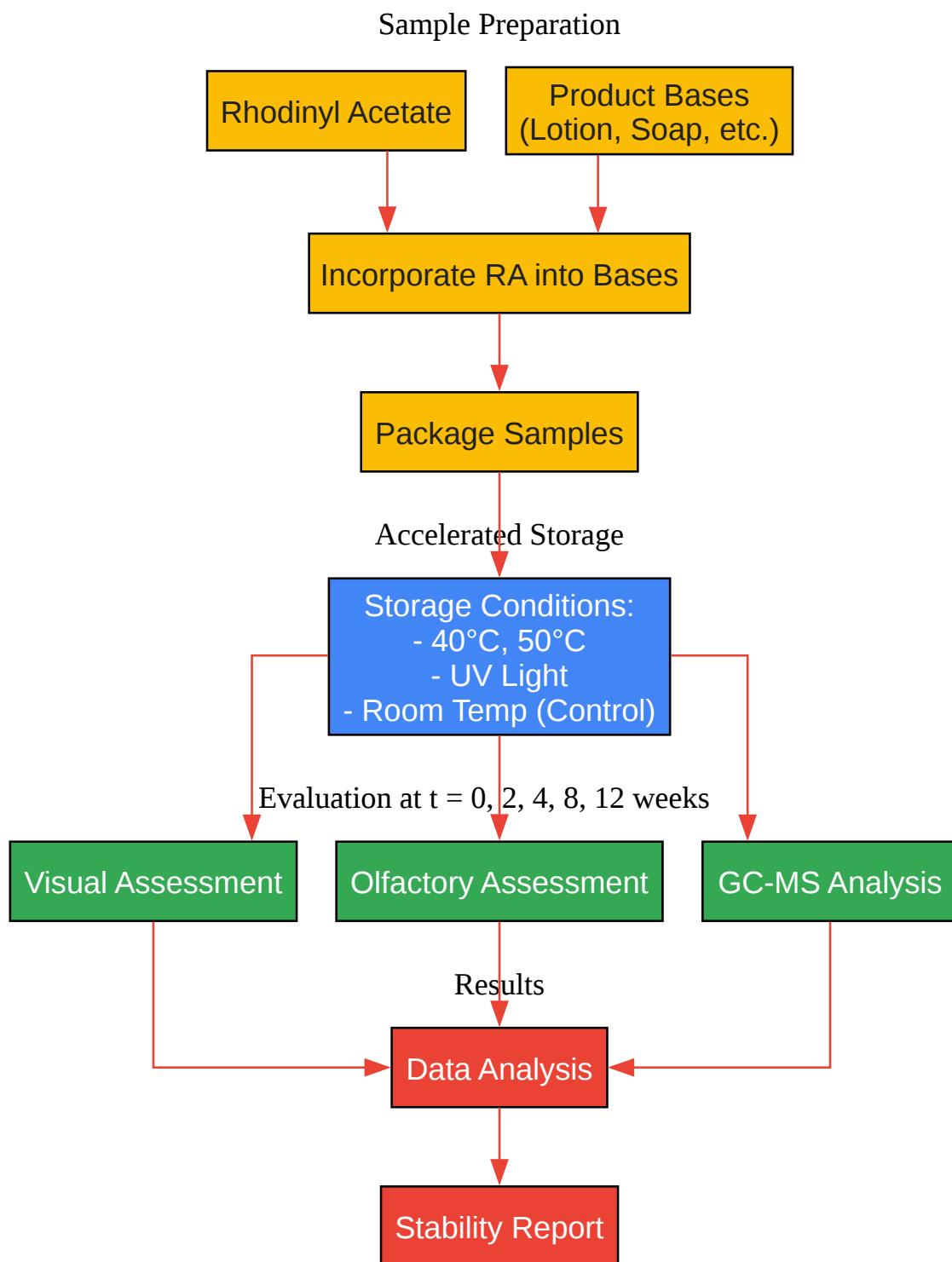
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Caption: A representative olfactory signaling pathway.



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Caption: Workflow for sensory evaluation of **rhodinyl acetate**.



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Caption: Workflow for stability testing of **rhodinyl acetate**.

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